

Technical Guide: Physical Characteristics of N,N-bis(2-hydroxyethyl) tridecylamine

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Compound of Interest

Compound Name: *N,N-bis (2-hydroxyethyl)
tridecylamine*

CAS No.: 68155-05-5

Cat. No.: B1266714

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical characteristics of N,N-bis(2-hydroxyethyl) tridecylamine. Due to the limited availability of specific experimentally determined quantitative data in publicly accessible literature, this guide also furnishes detailed experimental protocols for the determination of key physical properties.

Chemical Identity

N,N-bis(2-hydroxyethyl) tridecylamine is a tertiary amine with a long alkyl chain, making it relevant in various research and industrial applications, including as a surfactant.[1]

Identifier	Value
IUPAC Name	2,2'-(tridecylazanediyl)bis(ethan-1-ol)
Synonyms	N,N-Bis(2-hydroxyethyl)tridecylamine, 2-[2-hydroxyethyl(tridecyl)amino]ethanol
CAS Number	68155-05-5, 18312-57-7[2]
Molecular Formula	C ₁₇ H ₃₇ NO ₂ [3]
Molecular Weight	287.48 g/mol [3]
Chemical Structure	CCCCCCCCCCCCCN(CCO)CCO

Physical Properties

The following table summarizes the available qualitative and quantitative physical data for N,N-bis(2-hydroxyethyl) tridecylamine. It is important to note that specific values for melting point, boiling point, and density are not consistently reported in scientific literature or safety data sheets. The substance is often described as a low-melting solid or a viscous liquid at room temperature.

Property	Value/Description
Appearance	White to off-white solid or colorless to pale yellow viscous liquid.[3]
Melting Point	Not definitively reported; described as a "low melting" solid.
Boiling Point	Not reported.
Density	Not reported.
Solubility	Slightly soluble in chloroform and methanol.[4]

Experimental Protocols for Physical Characterization

To address the absence of specific quantitative data, this section provides detailed, standard methodologies for determining the key physical properties of N,N-bis(2-hydroxyethyl) tridecylamine.

Determination of Melting Point (Capillary Method)

This method is suitable for crystalline solids and can be adapted for low-melting solids.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: If the sample is a solid, finely powder a small amount using a mortar and pestle.
- Loading the Capillary Tube: Pack the powdered sample into the open end of a capillary tube to a height of 2-3 mm. This can be achieved by tapping the sealed end of the tube on a hard surface.
- Measurement:
 - Place the loaded capillary tube into the heating block of the melting point apparatus.
 - Heat the sample rapidly to a temperature approximately 15-20°C below the expected melting point (a preliminary rough measurement may be necessary).
 - Decrease the heating rate to 1-2°C per minute to ensure accurate determination.
 - Record the temperature at which the first liquid droplet appears (the onset of melting) and the temperature at which the entire sample becomes a clear liquid (the completion of

melting). The recorded range is the melting point.

Determination of Boiling Point (Thiele Tube Method)

This micro-method is appropriate for determining the boiling point of small quantities of liquid.

Apparatus:

- Thiele tube
- High-boiling point mineral oil
- Thermometer
- Small test tube (e.g., 75 x 12 mm)
- Capillary tube (sealed at one end)
- Rubber band or wire to attach the test tube to the thermometer

Procedure:

- Sample Preparation: Add 0.5-1 mL of liquid N,N-bis(2-hydroxyethyl) tridecylamine to the small test tube.
- Assembly:
 - Place the capillary tube, sealed end up, into the small test tube containing the sample.
 - Attach the small test tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
 - Clamp the Thiele tube to a retort stand and fill it with mineral oil until the side arm is about two-thirds full.
 - Insert the thermometer and attached sample tube into the Thiele tube, ensuring the sample is immersed in the oil.
- Measurement:

- Gently heat the side arm of the Thiele tube with a Bunsen burner or micro-burner.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a continuous and rapid stream of bubbles is observed.
- Remove the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid begins to be drawn back into the capillary tube.

Determination of Density (Pycnometer Method)

This method is suitable for accurately determining the density of liquids.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance (accurate to ± 0.0001 g)
- Constant temperature water bath
- Thermometer

Procedure:

- Calibration:
 - Thoroughly clean and dry the pycnometer.
 - Weigh the empty, dry pycnometer (m_1).
 - Fill the pycnometer with distilled water and place it in the constant temperature water bath (e.g., 20°C or 25°C) until it reaches thermal equilibrium.

- Ensure the water level is at the mark on the capillary. Dry the outside of the pycnometer and weigh it (m_2).
- Measurement:
 - Empty and dry the pycnometer.
 - Fill the pycnometer with N,N-bis(2-hydroxyethyl) tridecylamine and allow it to reach thermal equilibrium in the constant temperature water bath.
 - Adjust the liquid level to the mark, dry the exterior, and weigh the pycnometer (m_3).
- Calculation:
 - The density of water (ρ_{water}) at the experimental temperature is known.
 - The density of the sample (ρ_{sample}) is calculated using the following formula: $\rho_{\text{sample}} = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$

Determination of Solubility

A qualitative assessment of solubility in various solvents is crucial for its application.

Apparatus:

- Small test tubes
- Vortex mixer
- Graduated pipettes

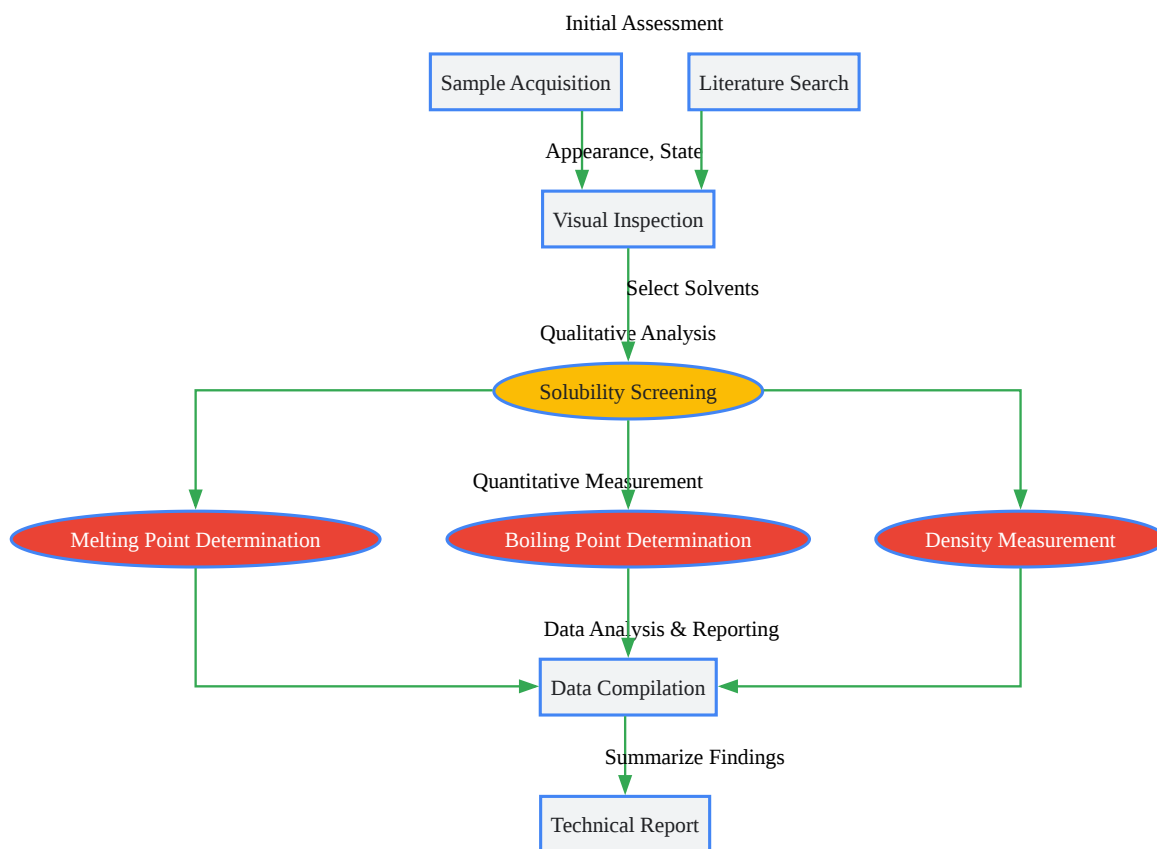
Procedure:

- Solvent Selection: Choose a range of solvents with varying polarities (e.g., water, ethanol, acetone, diethyl ether, toluene, hexane).
- Qualitative Assessment:
 - Add approximately 1 mL of the chosen solvent to a test tube.

- Add a small, measured amount of N,N-bis(2-hydroxyethyl) tridecylamine (e.g., 10 mg for a solid or 10 μ L for a liquid).
- Vortex the mixture for 30-60 seconds.
- Visually observe if the substance has dissolved completely.
- Classification:
 - Soluble: No visible particles of the solute remain.
 - Slightly soluble: A small portion of the solute dissolves.
 - Insoluble: The solute does not visibly dissolve.
- Quantitative Assessment (Optional): To determine the solubility more precisely, a saturated solution can be prepared, and the concentration of the dissolved solute can be determined analytically (e.g., by spectroscopy or chromatography).

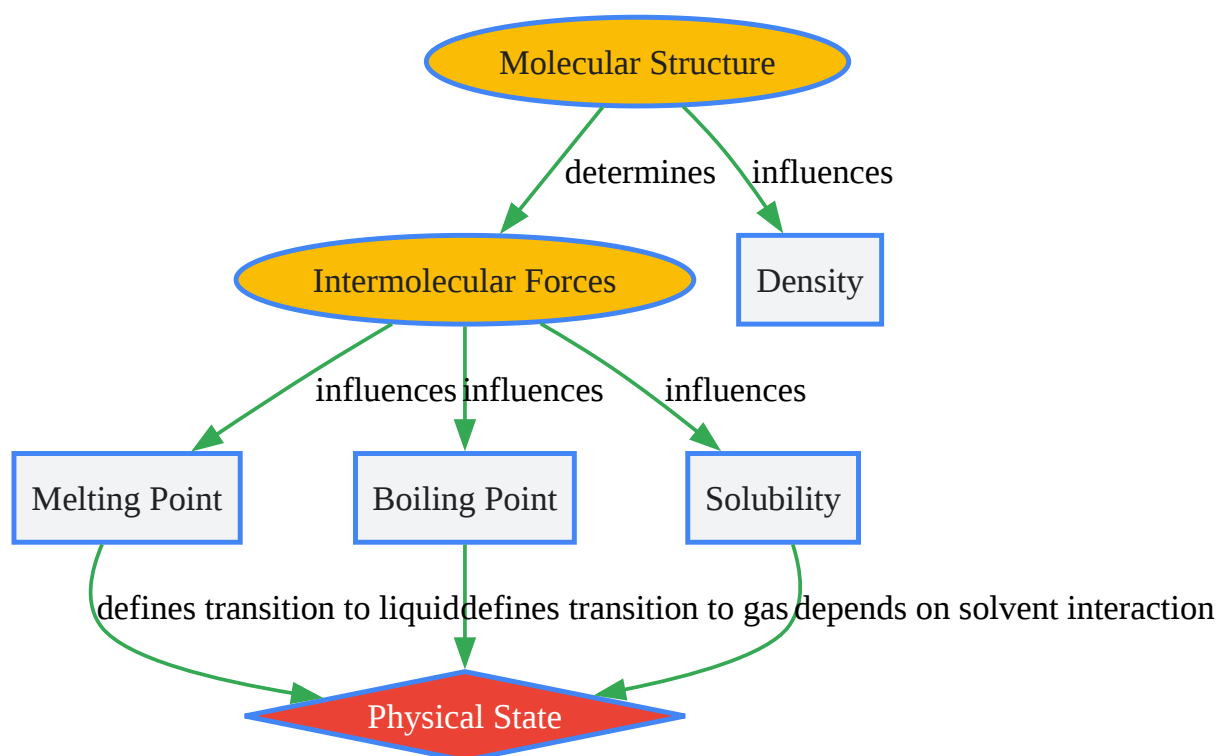
Visualizations

The following diagrams illustrate the workflow for physical characterization and the conceptual relationship between the physical properties of N,N-bis(2-hydroxyethyl) tridecylamine.



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Caption: Workflow for the Physical Characterization of a Chemical Compound.



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Caption: Interrelation of Key Physical Properties of a Chemical Compound.

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